

# Application Notes and Protocols for MK6-83 in Patch Clamp Electrophysiology

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## Compound of Interest

Compound Name: MK6-83

Cat. No.: B1676625

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**MK6-83** is a potent and specific agonist of the Transient Receptor Potential Mucolipin 1 (TRPML1) channel, a crucial ion channel in the endolysosomal system.<sup>[1][2]</sup> Its ability to activate TRPML1-mediated cation currents, primarily  $\text{Ca}^{2+}$ , makes it an invaluable tool for investigating lysosomal physiology, trafficking, and the pathophysiology of lysosomal storage diseases like Mucopolipidosis type IV (MLIV).<sup>[2][3]</sup> These application notes provide a comprehensive overview of **MK6-83**'s use in patch clamp electrophysiology, including its mechanism of action, quantitative data, detailed experimental protocols, and relevant signaling pathways.

### Mechanism of Action

**MK6-83** directly binds to and activates the TRPML1 channel, which is predominantly expressed on the membrane of lysosomes and late endosomes. This activation results in the efflux of cations, most notably  $\text{Ca}^{2+}$ , from the lysosomal lumen into the cytoplasm.<sup>[4]</sup> This localized release of  $\text{Ca}^{2+}$  can trigger various downstream cellular processes, including the activation of AMP-activated protein kinase (AMPK) and the induction of autophagy.<sup>[4]</sup> Compared to other TRPML1 agonists like ML-SA1, **MK6-83** has been reported to be more potent.<sup>[1]</sup>

## Quantitative Data

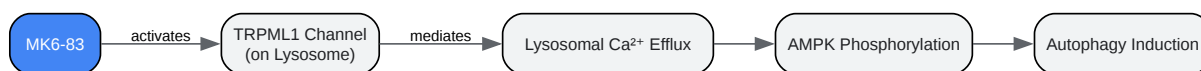
The following table summarizes the reported efficacy of **MK6-83** on wild-type (WT) and mutant TRPML1 channels, as determined by patch clamp electrophysiology.

Target	EC50 Value	Reference
Wild-Type TRPML1	110 nM	<a href="#">[2]</a>
Wild-Type TRPML1	285 nM	<a href="#">[1]</a>
Wild-Type TRPML1	0.11 ± 0.01 µM	<a href="#">[5]</a>
F408Δ TRPML1 Mutant	0.1 µM	<a href="#">[2]</a>
F465L TRPML1 Mutant	1.23 µM	<a href="#">[2]</a>
F465L TRPML1 Mutant	0.1 ± 0.03 µM	<a href="#">[5]</a>

## Signaling Pathway and Experimental Workflow

### Signaling Pathway of **MK6-83**-Induced Autophagy

The following diagram illustrates the signaling cascade initiated by the activation of TRPML1 by **MK6-83**, leading to the induction of autophagy.

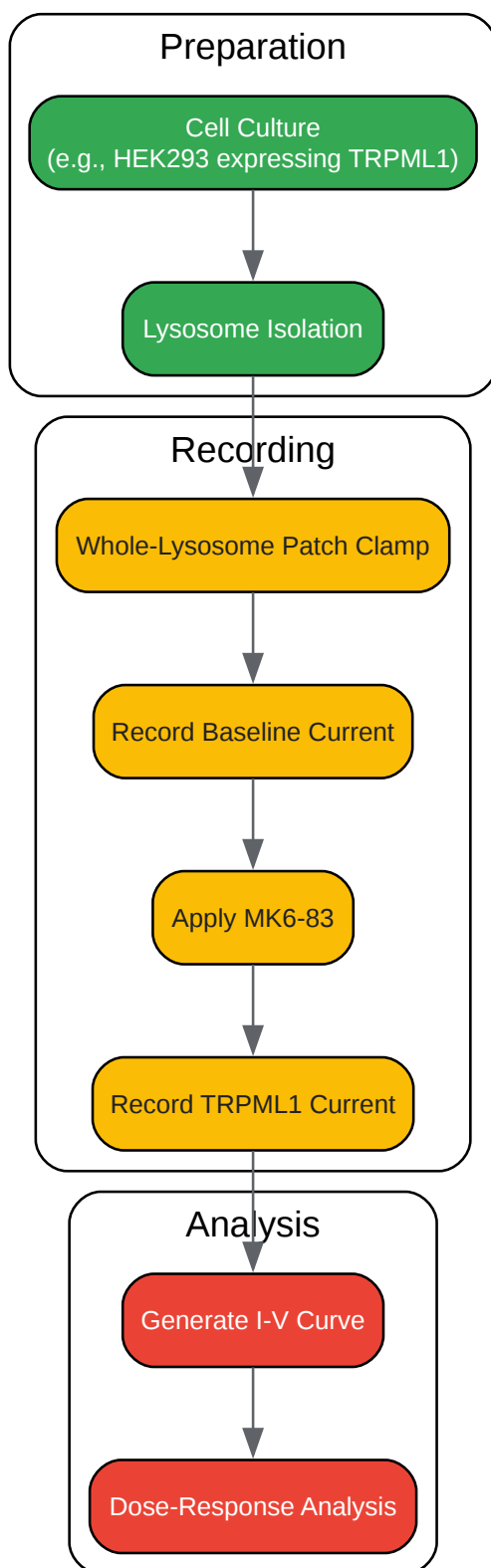


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### **MK6-83** signaling cascade.

### Experimental Workflow for Lysosomal Patch Clamp

This diagram outlines the key steps for investigating the effect of **MK6-83** on TRPML1 channels using the lysosomal patch clamp technique.



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## References

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